

Gold-198 (^{198}Au): An In-depth Technical Guide to a Versatile Radioisotope

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Compound of Interest

Compound Name: Gold-198

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, production, and applications of the radioactive isotope **Gold-198** (^{198}Au). With its unique decay characteristics, ^{198}Au has carved a significant niche in therapeutic and diagnostic medicine, particularly in oncology, as well as in various industrial and research applications. This document synthesizes key technical data, outlines experimental protocols, and visualizes critical processes to serve as an essential resource for professionals in the field.

Core Physical and Nuclear Properties

Gold-198 is a synthetic radioisotope of gold. Its properties make it particularly suitable for localized radiotherapy and as a radiotracer. A summary of its fundamental physical and nuclear characteristics is presented below.

Table 1: General Properties of Gold-198

Property	Value
Symbol	^{198}Au
Atomic Number (Z)	79[1]
Mass Number (A)	198[1]
Neutron Number (N)	119[1]
Isotopic Mass	197.9682437 Da[1][2]
Nuclear Spin and Parity	2-[1][3]
Half-life	2.6946 days (approximately 2.7 days)[2][4]
Decay Mode	Beta-minus (β^-) Decay[2][3]
Specific Activity	9.10×10^{15} Bq/g[1]

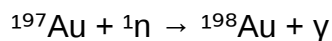
Table 2: Decay Characteristics of Gold-198

Parameter	Value
Daughter Isotope	Mercury-198 (^{198}Hg) (Stable)[3][5]
Total Decay Energy	1.373 MeV[2][3]
Beta (β^-) Energy (Max)	0.961 MeV (99% abundance)[2][3]
Beta (β^-) Energy (Avg)	0.315 MeV[6]
Gamma (γ) Energy	0.412 MeV (95.6% abundance)[1][2]
Other Gamma Energies	0.676 MeV (0.8%), 1.088 MeV (0.2%)[7]
Beta Particle Range in Tissue	Approximately 4 mm[1][2]

Production of Gold-198

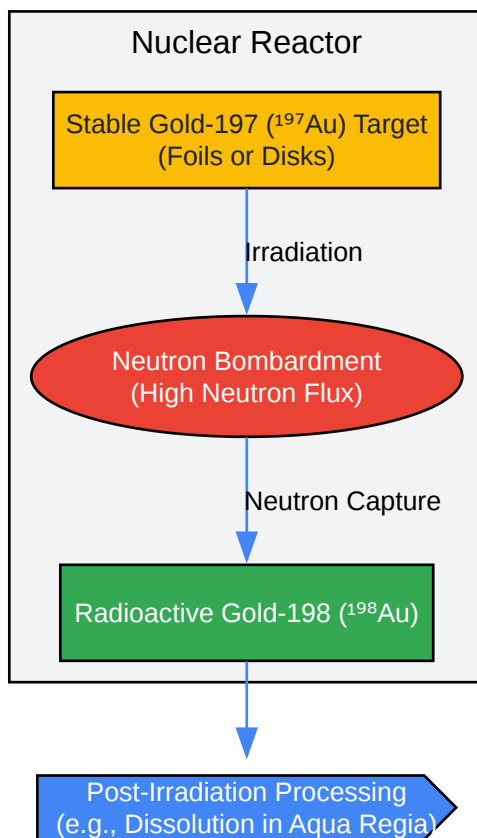
The primary method for producing **Gold-198** is through neutron activation of the stable isotope Gold-197 (^{197}Au), which is the only naturally occurring isotope of gold.[3][5] This process is typically carried out in a nuclear reactor to leverage the high neutron flux.

Nuclear Reaction:



The thermal neutron capture cross-section for this reaction is approximately 98.8 barns.[3]

Gold-198 Production Pathway



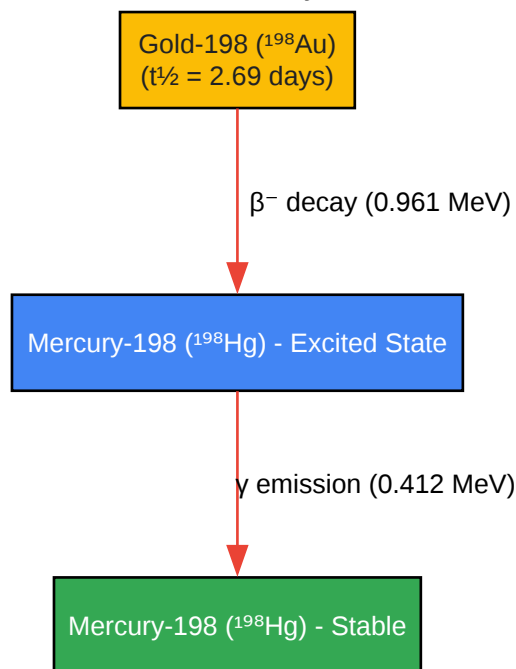
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Gold-198 Production Pathway

Radioactive Decay Scheme

Gold-198 undergoes beta-minus decay, where a neutron in the nucleus is converted into a proton, emitting a beta particle (an electron) and an antineutrino. This process transmutes **Gold-198** into the stable isotope Mercury-198. The decay is accompanied by the emission of gamma radiation as the daughter nucleus de-excites to its ground state.[2][3]

Gold-198 Decay Scheme

[Click to download full resolution via product page](#)**Gold-198** Decay Scheme

Experimental Protocols

Synthesis of Radioactive **Gold-198** Nanoparticles

A common application of **Gold-198** in research and drug development is in the form of nanoparticles. The following is a generalized protocol for the synthesis of ^{198}Au nanoparticles, based on the citrate reduction method.[8]

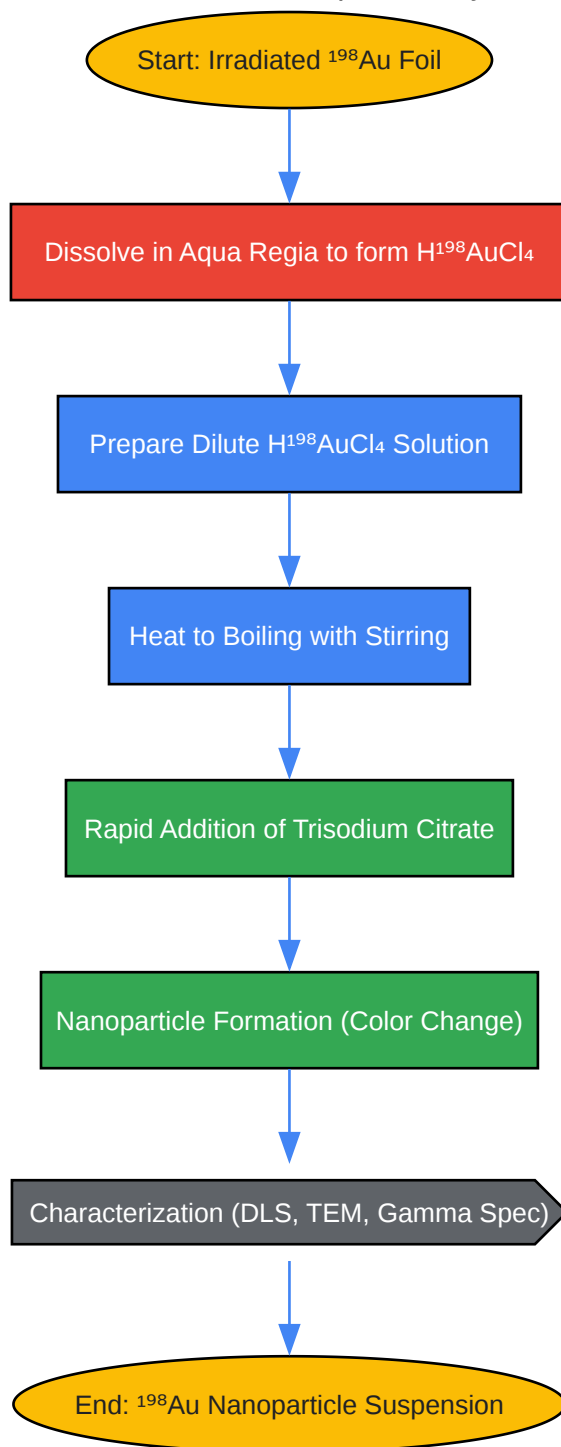
Materials:

- Irradiated **Gold-198** foil
- Aqua regia (3:1 mixture of concentrated HCl and HNO_3)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH) solution (1 M)
- Trisodium citrate ($\text{Na}_3\text{C}_6\text{H}_5\text{O}_7$) solution (34 mM)

- Deionized water
- Three-neck flask with reflux condenser
- Heating mantle and magnetic stirrer

Procedure:

- Dissolution of ^{198}Au Foil: The neutron-activated **Gold-198** foil is dissolved in aqua regia with gentle heating (around 50°C) to form tetrachloroauric acid ($\text{H}^{198}\text{AuCl}_4$).^[3] Repeated additions of HCl and heating are performed to remove residual nitric acid.^[5]
- Preparation of $\text{H}^{198}\text{AuCl}_4$ Solution: A dilute solution of $\text{H}^{198}\text{AuCl}_4$ (e.g., 0.1 mM) is prepared in a three-neck flask, and the pH is adjusted with NaOH.^[1]
- Reduction and Nucleation: The solution is heated to boiling while being stirred vigorously. A solution of trisodium citrate is then rapidly added. The citrate ions act as both a reducing agent and a capping agent.^[1]
- Formation of Nanoparticles: The solution will undergo a series of color changes, typically from yellow to clear, then to a deep wine-red, indicating the formation of gold nanoparticles. The reaction is allowed to proceed for several minutes to ensure completion.^[1]
- Characterization: The resulting ^{198}Au nanoparticles are characterized using techniques such as Dynamic Light Scattering (DLS) for size distribution, Transmission Electron Microscopy (TEM) for morphology, and gamma spectroscopy to confirm the presence and activity of ^{198}Au .^{[1][5]}

Workflow for ^{198}Au Nanoparticle Synthesis[Click to download full resolution via product page](#)Workflow for ^{198}Au Nanoparticle Synthesis

Applications in Medicine and Research

The dual emission of beta and gamma radiation from **Gold-198** underpins its utility in various medical and research settings.

Brachytherapy

Gold-198 has been used in brachytherapy, a form of internal radiation therapy where a sealed radioactive source is placed inside or next to the area requiring treatment.[9] ^{198}Au seeds or foils can be implanted directly into tumors, such as in the treatment of prostate and oral cancers.[10][11] The short range of its beta particles delivers a high localized dose to the tumor, minimizing damage to surrounding healthy tissues, while the gamma emission allows for imaging of the source placement.[1][2]

Radiopharmaceuticals and Nanomedicine

Colloidal ^{198}Au has been investigated for intracavitary use to control malignant effusions.[12] More recently, ^{198}Au nanoparticles are being explored as a platform for targeted cancer therapy.[8] These nanoparticles can be functionalized with targeting moieties to enhance their accumulation in tumor tissues. The localized radiation from the nanoparticles can then be used to destroy cancer cells.[13]

Radioactive Tracer

Gold-198 is also employed as a radioactive tracer in scientific and industrial research.[2] Its relatively short half-life and detectable gamma emissions make it suitable for tracking the movement of substances. Applications include studying sediment and water flow in hydrology and investigating the behavior of gold in biological and environmental systems.[1][3]

Safety and Handling

As with all radioactive materials, the handling of **Gold-198** requires strict adherence to safety protocols to minimize radiation exposure.

Table 3: Shielding and Dosimetry for Gold-198

Parameter	Recommendation
Gamma Shielding	10.5 mm of lead reduces the gamma dose rate by 90%.[6]
Beta Shielding	3 mm of plastic will absorb all beta emissions.[6]
Dosimetry	Whole-body and finger-ring dosimeters are required when handling significant quantities (e.g., >5 mCi).[6]
Handling Precautions	Use of personal protective equipment (gloves, lab coat, safety glasses) is mandatory. Work should be conducted in designated areas with appropriate shielding. Regular surveys for contamination are essential.[6][9]

Conclusion

Gold-198 remains a valuable radioisotope with significant applications in medicine and research. Its well-characterized physical and decay properties, coupled with established production methods, make it a reliable tool for brachytherapy, a promising agent in the development of novel radiopharmaceuticals and nanomedicines, and an effective tracer for scientific studies. A thorough understanding of its properties and adherence to strict safety protocols are paramount for its effective and safe utilization.

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